

An In-depth Technical Guide to the Solubility of Hex-3-enyl Benzoate

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Compound of Interest

Compound Name: Hex-3-enyl benzoate

Cat. No.: B3056544

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Hex-3-enyl benzoate**, a compound of interest in various scientific and industrial applications. This document compiles available quantitative and qualitative data, details experimental protocols for solubility determination, and presents logical workflows through diagrammatic representations.

Introduction to Hex-3-enyl Benzoate

Hex-3-enyl benzoate, specifically the cis-isomer (CAS No. 25152-85-6), is an ester recognized for its green, herbaceous, and slightly floral aroma.^[1] While it is predominantly utilized in the fragrance and flavor industries, its physicochemical properties, including solubility, are crucial for its application in formulation science, analytical chemistry, and potential considerations in drug development as an excipient or for delivery systems. Understanding its behavior in various solvents is fundamental for researchers working with this molecule.

Physicochemical Properties

A summary of the key physicochemical properties of cis-3-Hexenyl benzoate is presented below.

Property	Value
Molecular Formula	C ₁₃ H ₁₆ O ₂
Molecular Weight	204.26 g/mol [2]
Appearance	Colorless to pale yellow liquid[3][4]
Density	0.993 - 1.010 g/mL at 20°C[3]
Boiling Point	105 °C at 1 mm Hg[1]
Vapor Pressure	0.002 mmHg at 25°C[5]
LogP (o/w)	4.241 - 4.5[5][6]

Solubility Profile of Hex-3-enyl Benzoate

The solubility of a compound is a critical parameter for its handling, formulation, and potential biological interactions. **Hex-3-enyl benzoate** is generally characterized as being soluble in organic solvents and insoluble in water.[2][3][4]

3.1. Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for cis-3-Hexenyl benzoate in various solvents.

Solvent	Chemical Class	Solubility	Temperature
Water	Protic, Polar	40.3 mg/L[7]	24°C
Ethanol	Protic, Polar	Miscible[2]	Room Temperature
Acetone	Aprotic, Polar	Soluble (qualitative)	Not Specified
Hexane	Aprotic, Non-polar	Soluble (qualitative)	Not Specified
Toluene	Aprotic, Non-polar	Soluble (qualitative)	Not Specified
Fats and Oils	Non-polar	Soluble (qualitative)[2]	Not Specified

Note: "Soluble" indicates that while specific quantitative data is not available in the cited literature, the compound is generally reported to be soluble in these organic solvents.

"Miscible" implies that the solute and solvent mix in all proportions.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **Hex-3-enyl benzoate** in an organic solvent. This protocol is based on the isothermal shake-flask method, a common technique for solubility measurement.

4.1. Materials and Equipment

- cis-3-Hexenyl benzoate (purity >98%)
- Selected organic solvents (e.g., ethanol, acetone, hexane, toluene) of analytical grade
- Analytical balance (± 0.1 mg)
- Thermostatic shaker bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector (e.g., UV-Vis or FID)
- Volumetric flasks, pipettes, and syringes
- Syringe filters (e.g., 0.45 μm PTFE)

4.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of cis-3-Hexenyl benzoate to a series of screw-capped vials, each containing a known volume of the selected organic solvent.
 - Ensure that a solid or excess liquid phase of the solute remains to confirm saturation.

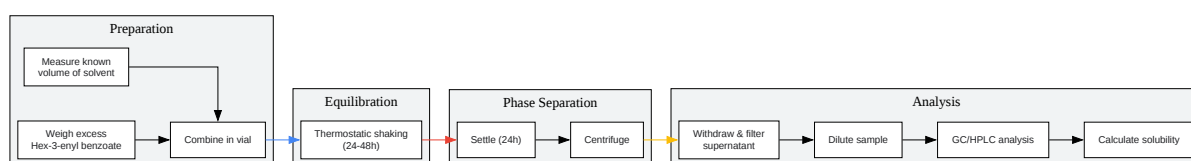
- Equilibration:
 - Place the vials in a thermostatic shaker bath set to a constant temperature (e.g., 25°C).
 - Shake the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary studies should be conducted to determine the time required to reach equilibrium.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed in the thermostatic bath for at least 24 hours to allow for the separation of the undissolved solute.
 - For finer separation, centrifuge the vials at a high speed (e.g., 5000 rpm) for a specified duration (e.g., 20 minutes).
- Sample Collection and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant using a pre-warmed or temperature-equilibrated syringe.
 - Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask.
 - Dilute the filtered sample with the respective solvent to a concentration within the calibration range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of cis-3-Hexenyl benzoate.
 - Prepare a calibration curve using standard solutions of known concentrations of cis-3-Hexenyl benzoate in the same solvent.
- Calculation:
 - Calculate the solubility of cis-3-Hexenyl benzoate in the solvent using the determined concentration and the dilution factor. Express the solubility in appropriate units (e.g., g/100

mL or mol/L).

Visualizations

5.1. Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **Hex-3-enyl benzoate**.

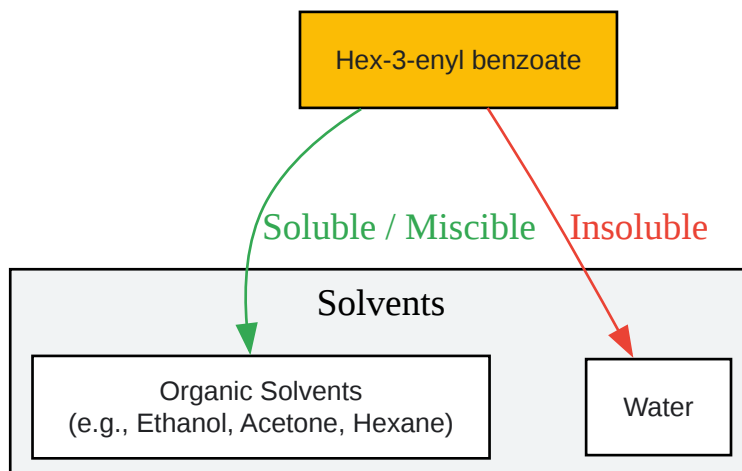


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Workflow for Solubility Determination

5.2. Logical Relationship of Solubility

The following diagram illustrates the general solubility characteristics of **Hex-3-enyl benzoate**.



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General Solubility of **Hex-3-enyl Benzoate**

Conclusion

This technical guide has summarized the available information on the solubility of **Hex-3-enyl benzoate** in various solvents. While quantitative data is limited for many organic solvents, the compound is established to be highly soluble in them and poorly soluble in water. The provided experimental protocol offers a robust framework for researchers to determine precise solubility values for their specific applications. The visualizations aim to provide a clear and concise understanding of the experimental workflow and the compound's general solubility behavior. Further research to quantify the solubility in a broader range of organic solvents would be a valuable contribution to the scientific literature.

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